

Application Note: Elucidating Molecular Architecture via Single-Crystal X-ray Diffraction

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Compound of Interest

Compound Name: *3-Bromo-2-hydroxy-5-nitrobenzaldehyde*

CAS No.: 16789-84-7

Cat. No.: B098254

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Focus Molecule: **3-Bromo-2-hydroxy-5-nitrobenzaldehyde**

Introduction: The Significance of Atomic-Level Structural Resolution

Substituted benzaldehydes are fundamental building blocks in organic synthesis, serving as precursors for a vast array of pharmaceuticals, agrochemicals, and materials. The specific arrangement of functional groups on the aromatic ring dictates the molecule's reactivity, intermolecular interactions, and ultimately, its biological activity or material properties. **3-Bromo-2-hydroxy-5-nitrobenzaldehyde** ($C_7H_4BrNO_4$) incorporates a unique combination of substituents: a hydroxyl group capable of strong hydrogen bonding, a bromine atom which can participate in halogen bonding, and a nitro group that acts as a strong electron-withdrawing entity and potential hydrogen bond acceptor.^[1]

This confluence of functional groups makes the precise determination of its three-dimensional structure paramount. Single-crystal X-ray diffraction (SC-XRD) stands as the definitive technique for providing unambiguous atomic coordinates, bond lengths, and bond angles.^[2]

This information is critical for understanding structure-activity relationships (SAR), designing co-crystals with tailored properties, and predicting molecular packing and polymorphism—all of which are vital in the field of drug development and materials science.

This application note provides a comprehensive guide to the crystal structure analysis of this class of compounds, from obtaining high-quality single crystals to the final stages of structure refinement and interpretation. While providing a general workflow, we will use the closely related structure of 3-Bromo-2-hydroxybenzaldehyde as a case study for the presentation and discussion of crystallographic data, illustrating the key structural features that are conserved across this molecular scaffold.[\[3\]](#)

Protocol 1: Synthesis and Crystallization

The acquisition of a high-quality single crystal is the most critical and often most challenging step in SC-XRD. The ideal crystal should be well-formed, free of defects, and typically between 0.1 and 0.3 mm in each dimension.[\[4\]](#)

Synthesis Overview

The target molecule can be synthesized through electrophilic aromatic substitution, typically by the nitration and subsequent bromination of a salicylaldehyde precursor. The precise route may vary, but generally involves the careful control of reaction conditions to achieve the desired regioselectivity. For the purpose of this guide, we assume the starting material has been synthesized and purified to >97% purity by column chromatography.

Crystallization Methodology: Slow Evaporation

Slow evaporation is a robust and straightforward technique for growing single crystals of moderately soluble organic compounds. The principle relies on gradually increasing the concentration of the solute past its saturation point, allowing for slow, ordered nucleation and growth.

Materials:

- Purified **3-Bromo-2-hydroxy-5-nitrobenzaldehyde**
- Analytical grade solvents (e.g., Ethanol, Ethyl Acetate, Dichloromethane, Hexane)

- Small, clean glass vials (e.g., 2 mL)
- Vial caps with perforations (or cover with parafilm and pierce with a needle)
- Filtration syringe with a 0.22 μm PTFE filter

Step-by-Step Protocol:

- **Solvent Screening:** Begin by testing the solubility of the compound (~2-3 mg) in various solvents (0.5 mL) to find a system where it is sparingly soluble at room temperature. For this molecule, a mixture of a polar solvent (like ethanol or ethyl acetate) and a non-polar anti-solvent (like hexane) is often effective.
- **Preparation of Saturated Solution:** Dissolve approximately 10-20 mg of the compound in the minimum amount of the chosen primary solvent (e.g., ethyl acetate) with gentle warming (40-50°C) to ensure complete dissolution.
- **Filtration:** To remove any microscopic dust or particulate matter that could act as unwanted nucleation sites, filter the warm, saturated solution through a 0.22 μm PTFE syringe filter into a clean crystallization vial.
- **Initiate Crystallization (Optional Anti-Solvent):** If a binary solvent system was chosen, slowly add the anti-solvent (e.g., hexane) dropwise until the solution becomes faintly turbid. Add one or two more drops of the primary solvent to redissolve the precipitate, rendering the solution perfectly clear but close to saturation.
- **Slow Evaporation:** Cover the vial with a perforated cap or parafilm pierced with a fine needle. The size of the opening will control the rate of evaporation; a smaller hole is generally better for promoting slow crystal growth.
- **Incubation:** Place the vial in a vibration-free environment, such as a dedicated incubator or a quiet corner of a laboratory bench, at a constant temperature.
- **Monitoring and Harvesting:** Check the vial daily. High-quality crystals should appear within a few days to a week. Once suitable crystals have formed, carefully harvest them using a nylon loop or a fine spatula and immediately proceed to mounting.

Protocol 2: Single-Crystal X-ray Diffraction Workflow

The following protocol outlines the standard workflow for determining a molecular structure using a modern single-crystal X-ray diffractometer equipped with a CCD or CMOS detector.

Crystal Mounting and Data Collection

- **Crystal Selection:** Under a polarizing microscope, select a single crystal with sharp edges and uniform extinction.
- **Mounting:** Secure the crystal to the tip of a glass fiber or a nylon loop using a minimal amount of cryo-oil or inert grease.
- **Cryo-Cooling:** Mount the fiber onto the diffractometer's goniometer head and immediately cool the crystal in a stream of cold nitrogen gas (typically 100 K). This minimizes thermal motion of the atoms and protects the crystal from X-ray damage.
- **Unit Cell Determination:** Collect a few initial frames to locate diffraction spots. The instrument's software will use these to determine the preliminary unit cell parameters and Bravais lattice.
- **Data Collection Strategy:** Based on the crystal's symmetry, the software will calculate an optimal strategy to collect a complete and redundant dataset. This typically involves a series of scans through different crystal orientations. For small molecules, data is typically collected to a resolution of at least 0.85 Å.^[3]
- **Integration and Scaling:** After collection, the raw diffraction images are processed. The software integrates the intensity of each reflection spot, applies corrections for experimental factors (like Lorentz and polarization effects), and scales the data. An absorption correction is applied, often using a multi-scan method based on redundant reflection measurements. The output is a reflection file (e.g., .hkl format).

Structure Solution and Refinement

This phase uses the processed diffraction data to build and refine an atomic model of the molecule. Software such as the SHELX suite (integrated within platforms like Olex2 or APEX) is

standard.[5][6][7]

Figure 1. Workflow for Single-Crystal X-ray Diffraction Analysis.

- **Structure Solution:** The primary challenge in crystallography is solving the "phase problem." For small molecules, direct methods or intrinsic phasing (as implemented in SHELXT) are highly effective.[8] These methods use statistical relationships between reflection intensities to derive initial phase estimates, which are then used to calculate an initial electron density map.
- **Initial Model Building:** Peaks in the initial electron density map are assigned to atomic elements. The software often builds a significant portion of the molecular fragment automatically.
- **Structure Refinement:** The initial model is refined against the experimental data using a full-matrix least-squares algorithm (e.g., SHELXL).[9] This iterative process minimizes the difference between the observed structure factors ($|F_o|$) and the calculated structure factors ($|F_c|$) derived from the atomic model.
 - **Anisotropic Refinement:** Non-hydrogen atoms are typically refined anisotropically, meaning their thermal motion is modeled as an ellipsoid rather than a sphere, providing a more accurate model.
 - **Hydrogen Atom Placement:** Hydrogen atoms are usually located in the difference Fourier map or placed in geometrically calculated positions and refined using a "riding model." [8]
- **Validation:** The quality of the final model is assessed using several metrics:
 - **R-factors (R_1 , wR_2):** These are agreement indices that measure the goodness-of-fit between the observed and calculated data. Lower values indicate a better fit (typically $R_1 < 5\%$ for high-quality structures).
 - **Goodness-of-Fit (GooF):** Should be close to 1.0.
 - **Difference Electron Density Map:** The final map should be largely featureless, with no significant positive or negative peaks remaining.

- Reporting: The final structural information, including atomic coordinates, cell parameters, and refinement details, is compiled into a Crystallographic Information File (CIF).

Results and Discussion: A Structural Case Study

As a definitive crystal structure for **3-bromo-2-hydroxy-5-nitrobenzaldehyde** is not publicly available, we present the crystallographic data for the closely related 3-bromo-2-hydroxybenzaldehyde to illustrate the key structural features.^[3] This molecule provides critical insights into the intramolecular interactions and packing motifs that are expected to be influential in the nitro-substituted analogue.

Crystallographic Data Summary

The data below was obtained from the analysis of 3-bromo-2-hydroxybenzaldehyde.^[3]

Parameter	Value
Crystal Data	
Chemical formula	C ₇ H ₅ BrO ₂
Formula weight	201.02 g/mol
Crystal system	Monoclinic
Space group	P2 ₁ /c
a, b, c (Å)	7.0282 (3), 14.9715 (7), 6.8472 (3)
β (°)	108.907 (1)
Volume (Å ³)	681.61 (5)
Z (molecules/unit cell)	4
Data Collection	
Radiation type	Mo Kα (λ = 0.71073 Å)
Temperature (K)	125
Refinement	
R ₁ [I > 2σ(I)]	0.024
wR ₂ (all data)	0.057
Goodness-of-fit (S)	1.06
Final diff. peak/hole (e ⁻ Å ⁻³)	0.38 / -0.51

Molecular Geometry and Intramolecular Interactions

The analysis reveals that the molecule is nearly planar, a common feature in substituted benzene rings. A significant structural feature is the strong intramolecular O—H...O hydrogen bond between the phenolic hydroxyl group and the oxygen atom of the adjacent aldehyde group.[3] This interaction forms a six-membered pseudo-ring (an S(6) motif), which rigidly holds the aldehyde group in the plane of the ring and influences its chemical properties. This

intramolecular hydrogen bond is expected to be a dominant and defining feature in the **3-bromo-2-hydroxy-5-nitrobenzaldehyde** structure as well.

Supramolecular Assembly and Intermolecular Forces

The crystal packing is dictated by a combination of weaker, non-covalent interactions.

- **C—H...Br Interactions:** Weak interactions are observed between an aromatic hydrogen atom and the bromine atom of a neighboring molecule.^[3] While individually weak, these directional interactions contribute to the overall stability of the crystal lattice.
- **π - π Stacking:** The planar aromatic rings pack in an offset face-to-face arrangement, indicative of π - π stacking interactions. The centroid-to-centroid distance between stacked rings is approximately 3.75 Å, a typical value for such interactions.^[3]

For the target molecule, **3-bromo-2-hydroxy-5-nitrobenzaldehyde**, one would anticipate these interactions to persist. Furthermore, the introduction of the nitro group would likely introduce additional strong intermolecular interactions, such as C—H...O(nitro) hydrogen bonds or directional N...Br pnictogen/halogen bonds, potentially leading to a more complex and densely packed crystal structure.^[10]

Conclusion

Single-crystal X-ray diffraction provides an unparalleled level of detail for understanding the solid-state structure of small molecules like **3-Bromo-2-hydroxy-5-nitrobenzaldehyde**. The protocols outlined in this note describe a robust pathway from material synthesis to a fully refined crystal structure. The analysis of the related 3-bromo-2-hydroxybenzaldehyde structure confirms the planarity of the molecule and the dominant role of a strong intramolecular hydrogen bond. The supramolecular architecture is stabilized by a combination of C—H...Br interactions and π - π stacking. These insights form a critical foundation for predicting the structural properties of the title compound and for rationally designing new materials and pharmaceutical agents based on this versatile chemical scaffold.

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